

A Technical Guide to the Stability and Storage of Strontium Permanganate Trihydrate

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the stability and recommended storage conditions for **strontium permanganate trihydrate** ($\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$). The information is intended to guide researchers and professionals in the safe handling, storage, and application of this compound.

Chemical and Physical Properties

Strontium permanganate trihydrate is an inorganic compound with the chemical formula $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$ [1]. It presents as purple cubic crystals[1]. As a permanganate salt, it is a strong oxidizing agent.

Quantitative Data Summary

The key quantitative properties of **strontium permanganate trihydrate** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	$\text{H}_6\text{Mn}_2\text{O}_{11}\text{Sr}$	[1][2][3]
Molar Mass	379.54 g/mol	[1][2][3]
Appearance	Purple cubic crystals	[1]
Decomposition Temperature	175°C	[1]
Solubility in Water	2.5 g / 100 g at 0°C	[1]

Stability Profile

The stability of **strontium permanganate trihydrate** is a critical consideration for its use in research and development. Like other permanganates, its stability is influenced by temperature, contact with other chemical species, and exposure to environmental conditions.

Thermal Stability

Strontium permanganate trihydrate undergoes thermal decomposition at 175°C[1]. The decomposition of permanganates is a redox reaction that can be complex. For instance, the thermal decomposition of potassium permanganate (KMnO_4) involves the reduction of Mn(VII) to lower oxidation states, such as Mn(VI) in manganates or Mn(IV) in manganese dioxide, with the release of oxygen gas[4][5]. While the precise, multi-step decomposition pathway for strontium permanganate is not detailed in the available literature, a generalized pathway can be inferred, beginning with dehydration followed by the decomposition of the anhydrous salt.

Chemical Stability and Reactivity

As a strong oxidizer, **strontium permanganate trihydrate** may intensify fires[6]. It is highly reactive and potentially explosive when mixed with combustible materials, especially if the material is finely divided[7]. It should be kept away from clothing and other combustible materials[6]. Contact with certain substances, such as sulfuric acid, may lead to fires or explosions[7]. The product is considered chemically stable under standard ambient conditions (room temperature) when stored properly[6].

Storage and Handling

Proper storage and handling are paramount to maintain the integrity of **strontium permanganate trihydrate** and to ensure laboratory safety.

Recommended Storage Conditions

- Container: Store in a tightly closed container[8].
- Temperature and Environment: Keep containers in a dry, cool, and well-ventilated place[8].
- Ignition Sources: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking should be permitted in storage areas[6].
- Incompatible Materials: Store away from clothing and other combustible materials[6]. It should not be allowed to come into contact with water if it is in a form that reacts violently.

Handling Precautions

- Use in a well-ventilated area or under a chemical fume hood[9].
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection[6][9].
- Avoid breathing dust[6][9].
- Wash skin thoroughly after handling[6].
- Do not eat, drink, or smoke when using this product[6].
- Ensure eyewash stations and safety showers are readily accessible[8].

Experimental Protocols

Detailed experimental protocols for the synthesis and stability testing of **strontium permanganate trihydrate** are not extensively available in the public domain. However, a general workflow for assessing thermal stability can be described based on standard analytical techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), which are used for related compounds[4][5].

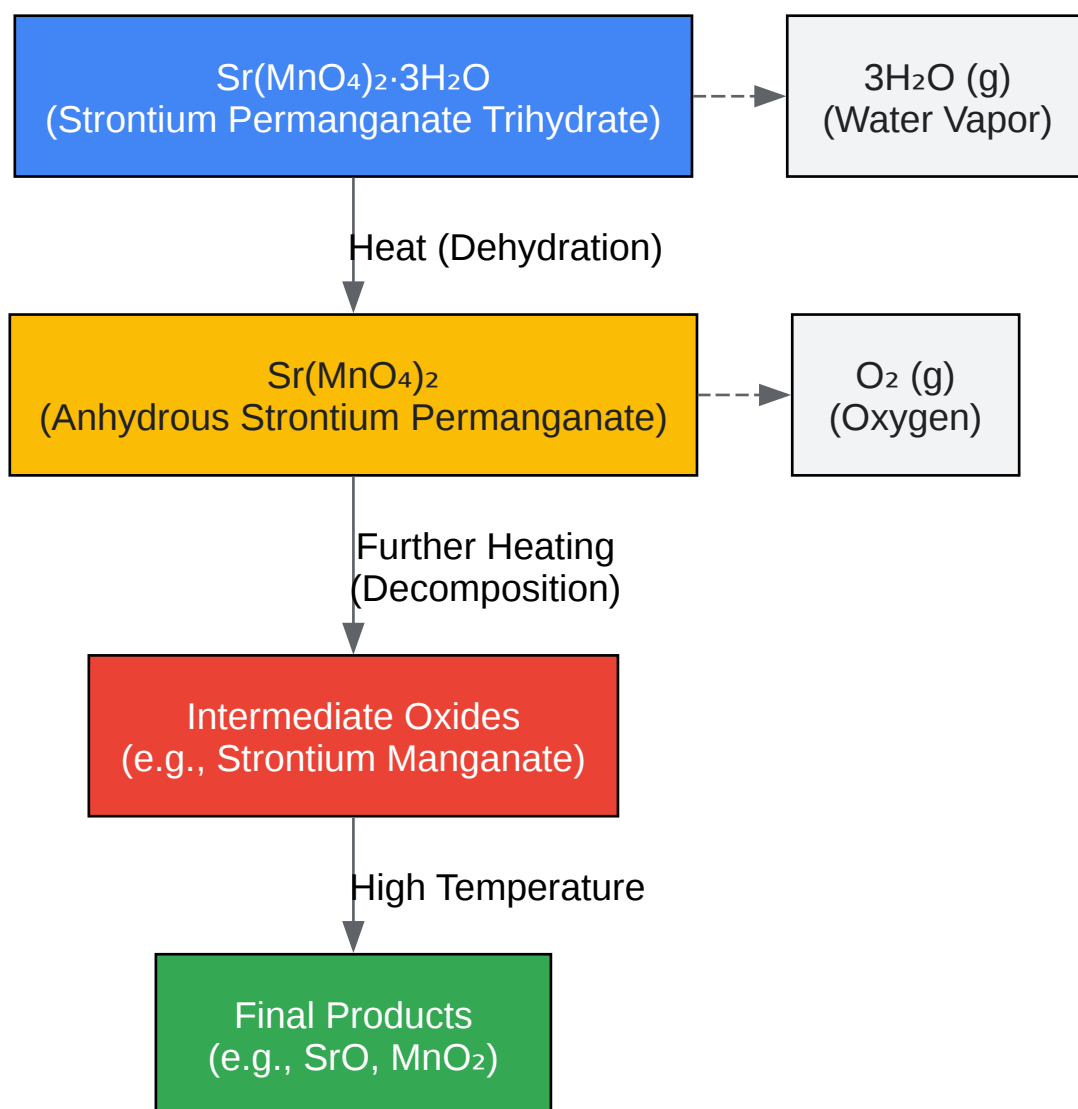
General Protocol for Thermal Stability Analysis

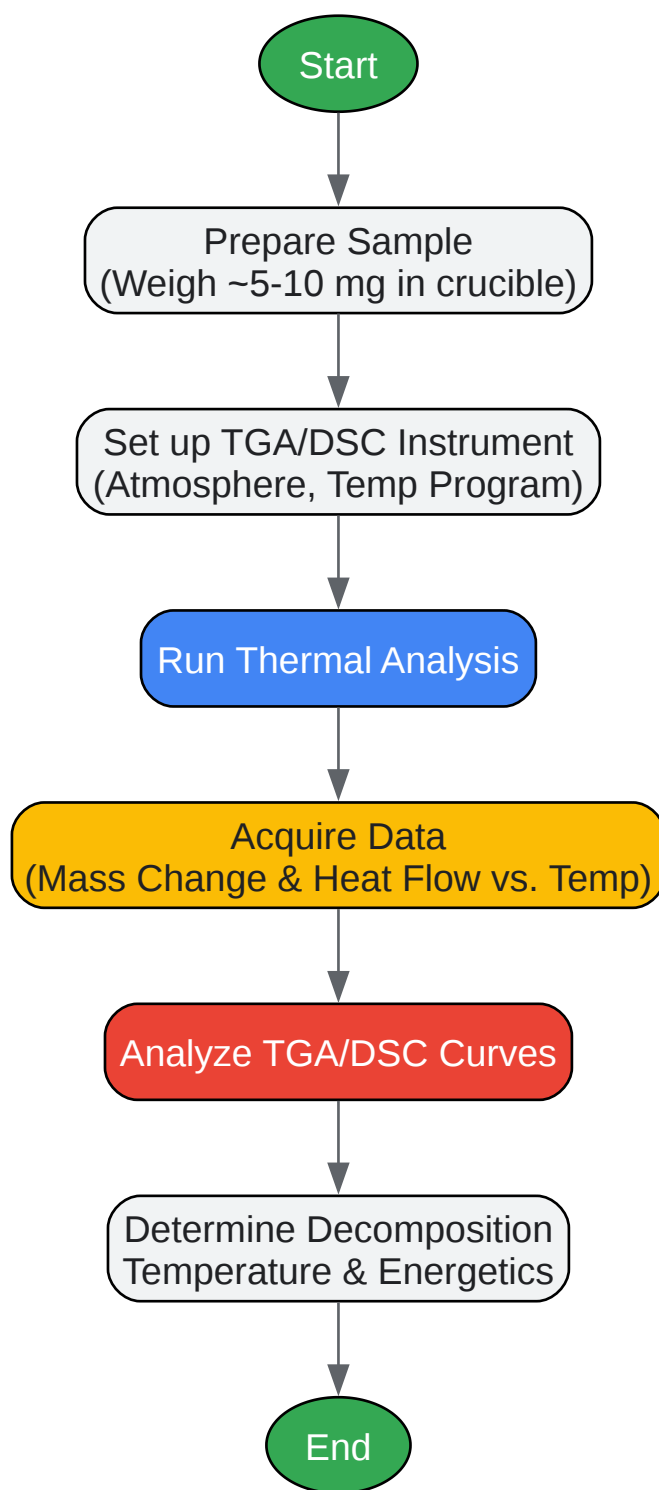
- **Sample Preparation:** A small, accurately weighed sample of **strontium permanganate trihydrate** is placed into an inert crucible (e.g., alumina).
- **Instrument Setup:** The TGA/DSC instrument is purged with a controlled atmosphere (e.g., nitrogen or air) at a specific flow rate. A temperature program is set, typically involving a linear heating ramp to a temperature beyond the expected decomposition point.
- **Data Acquisition:** The instrument simultaneously measures the change in mass (TGA) and the difference in heat flow between the sample and a reference (DSC) as a function of temperature.
- **Data Analysis:**
 - The TGA curve reveals the temperatures at which mass loss occurs, corresponding to dehydration and decomposition events.
 - The DSC curve indicates whether these events are endothermic (requiring heat) or exothermic (releasing heat). Exothermic events can suggest a risk of thermal runaway.
- **Interpretation:** The onset temperature of decomposition is determined from the data, providing a quantitative measure of the compound's thermal stability. The gaseous products of decomposition can be further analyzed by coupling the instrument to a mass spectrometer (MS).

Visualizations

Diagrams of Pathways and Workflows

The following diagrams illustrate the conceptual decomposition pathway and a general experimental workflow for thermal analysis.





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